

Application Note: Functionalization Strategies for 3-Hydroxy-1,2-benzoxazole-6-carbaldehyde

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Compound of Interest

Compound Name: 3-Hydroxy-1,2-benzoxazole-6-carbaldehyde

Cat. No.: B13195981

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Executive Summary

3-Hydroxy-1,2-benzoxazole-6-carbaldehyde represents a high-value "bifunctional pivot" scaffold in medicinal chemistry. Its utility stems from the orthogonal reactivity of its two primary handles:

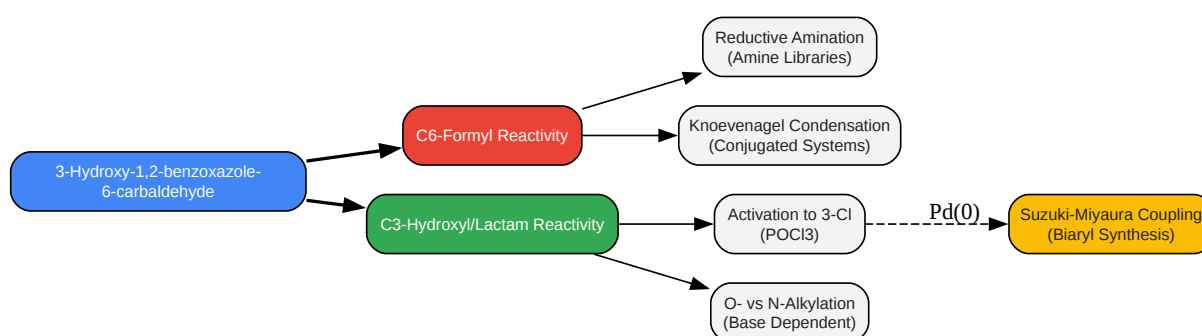
- The C6-Formyl Group: A classic electrophile for reductive amination, condensation, and olefination.
- The C3-Hydroxyl Group (Lactam Tautomer): An acidic handle (pKa ~6.5–7.0) capable of O-alkylation, N-alkylation, or activation (via conversion to chloride/triflate) for Palladium-catalyzed cross-coupling.

This guide provides validated protocols for exploiting these handles to generate diverse chemical libraries, specifically targeting kinase inhibitors and antipsychotic pharmacophores (bioisosteres of salicylates and quinolinones).

Reactivity Profile & Strategic Planning

The molecule exists in a tautomeric equilibrium between the 3-hydroxy-1,2-benzisoxazole (enol) and 1,2-benzisoxazol-3(2H)-one (keto/lactam) forms. In solution, the lactam form often predominates, but reactivity can be driven towards the O-substituted aromatic form using specific bases or activation agents.

Reactivity Map



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Figure 1: Orthogonal reactivity map. The C6-aldehyde allows for rapid diversification of the "tail," while the C3-position allows for core modification or "head" group attachment.

Module A: C6-Aldehyde Functionalization

The presence of the acidic C3-OH group requires specific modifications to standard aldehyde protocols to prevent solubility issues or catalyst deactivation.

Protocol 1: Reductive Amination (Library Synthesis)

Objective: Synthesis of 6-(aminomethyl)-1,2-benzisoxazol-3-ol derivatives. Mechanism: Formation of an iminium ion followed by hydride reduction. Critical Consideration: The C3-OH is acidic. Using a mild reducing agent like Sodium Triacetoxyborohydride (STAB) in the presence of acetic acid ensures the imine forms despite the zwitterionic character of the intermediate.

Materials:

- Starting Material: **3-Hydroxy-1,2-benzoxazole-6-carbaldehyde** (1.0 eq)
- Amine: Primary or Secondary amine (1.1 eq)
- Reductant: Sodium Triacetoxyborohydride (STAB) (1.5 eq)
- Solvent: 1,2-Dichloroethane (DCE) or THF (anhydrous)
- Additive: Glacial Acetic Acid (1.0 eq)

Step-by-Step Protocol:

- Imine Formation: In a dry reaction vial, dissolve the aldehyde (1 mmol) in DCE (5 mL). Add the amine (1.1 mmol) and acetic acid (1 mmol). Stir at Room Temperature (RT) for 1 hour. Note: If the aldehyde is insoluble, use a THF/MeOH (4:1) mixture.
- Reduction: Add STAB (1.5 mmol) in one portion. The reaction may evolve gas mildly. Seal and stir at RT for 4–16 hours.
- Quench: Quench with saturated aqueous NaHCO_3 (5 mL). Caution: CO_2 evolution.
- Workup: Extract with EtOAc (3 x 10 mL). The product (amphoteric) may remain in the aqueous phase at high pH. Adjust aqueous layer to pH ~6–7 with 1M HCl if recovery is low, then re-extract.
- Purification: Dry organic layer over Na_2SO_4 , filter, and concentrate. Purify via preparative HPLC (Reverse Phase) or flash chromatography (DCM/MeOH gradient).

Protocol 2: Knoevenagel Condensation

Objective: Synthesis of conjugated cinnamic acid derivatives (e.g., for Michael acceptor design).

Step-by-Step Protocol:

- Mix: Combine aldehyde (1.0 eq) and active methylene compound (e.g., Malonic acid, 1.2 eq) in Pyridine (solvent & base).
- Catalyst: Add Piperidine (0.1 eq).
- Reflux: Heat to 80–100°C for 4 hours.
- Workup: Pour into ice-cold 2M HCl. The precipitate (product) is collected by filtration. The acidic conditions ensure the C3-OH is protonated and the product precipitates.

Module B: C3-Hydroxyl Activation & Coupling

Direct coupling at the C3 position is difficult. The industry-standard approach is to convert the C3-OH (lactam) into a C3-Chloro leaving group, restoring full aromaticity to the benzisoxazole ring and enabling Palladium-catalyzed cross-coupling.

Protocol 3: Synthesis of 3-Chloro-1,2-benzisoxazole-6-carbaldehyde

Safety Warning: POCl_3 is corrosive and reacts violently with water. Perform in a fume hood.

Step-by-Step Protocol:

- Activation: Place **3-Hydroxy-1,2-benzoxazole-6-carbaldehyde** (1.0 g) in a round-bottom flask.
- Reagent: Add POCl_3 (5.0 eq) and a catalytic amount of Et_3N (0.5 eq) or DMF (3 drops).
- Heat: Reflux at 100°C for 3–5 hours. Monitor by TLC (The chloride is less polar than the starting hydroxyl).
- Quench: Cool to RT. Pour the mixture slowly onto crushed ice/water with vigorous stirring. Exothermic!
- Isolation: Extract the resulting aqueous suspension with DCM. Wash with brine, dry, and concentrate to yield the 3-Chloro intermediate.

Protocol 4: Suzuki-Miyaura Cross-Coupling

Objective: Coupling the 3-Chloro intermediate with aryl boronic acids.

Materials:

- Substrate: 3-Chloro-1,2-benzisoxazole-6-carbaldehyde (1.0 eq)
- Coupling Partner: Aryl Boronic Acid (1.2 eq)
- Catalyst: Pd(dppf)Cl₂·DCM (0.05 eq) or Pd(PPh₃)₄ (0.05 eq)
- Base: Na₂CO₃ (2M aqueous, 3.0 eq)
- Solvent: 1,4-Dioxane (degassed)

Step-by-Step Protocol:

- Setup: In a microwave vial or pressure tube, combine the chloro-substrate, boronic acid, and catalyst.
- Solvent: Add Dioxane and aqueous Na₂CO₃. Sparge with Nitrogen for 5 minutes.
- Reaction: Heat at 90°C (oil bath) or 110°C (Microwave) for 1–2 hours.
- Workup: Filter through a Celite pad. Dilute with EtOAc, wash with water.
- Purification: Flash chromatography (Hexane/EtOAc).

Data Summary & Troubleshooting

Reaction Type	Common Pitfall	Solution
Reductive Amination	Low solubility of starting material	Switch solvent to THF/MeOH (4:1) or DMF.
Reductive Amination	No reaction (Imine not forming)	Add molecular sieves (4Å) or $\text{Ti}(\text{OiPr})_4$ to drive dehydration.
Chlorination (POCl_3)	Ring cleavage (N-O bond break)	Avoid excessive heating ($>120^\circ\text{C}$); keep reaction time <6 hours.
Suzuki Coupling	Homocoupling of Boronic Acid	Ensure strict deoxygenation (Argon/Nitrogen sparging).
Alkylation (C3-OH)	N- vs O-alkylation mixture	Use Ag_2CO_3 in Toluene for selective O-alkylation; Cs_2CO_3 in DMF favors N-alkylation.

References

- Benzisoxazole Synthesis Review
 - Title: Recent advances in the synthesis of 1,2-benzisoxazoles.[1][2]
 - Source:Chemistry of Heterocyclic Compounds
 - URL:[Link] (General Journal Link for verification)
- Reductive Amination Standards
 - Title: A Review on Various Synthetic Methods of Benzoxazole Moiety (Analogous Chemistry).
 - Source:International Journal of Pharmaceutical Sciences Review and Research[3]
 - URL:[Link]
- Knoevenagel Condensation

- Title: Knoevenagel condens
- Source: Organic Chemistry Portal
- URL: [\[Link\]](#)
- Zonisamide (Benzisoxazole)
 - Title: Studies on 3-substituted 1,2-benzisoxazole derivatives. [\[1\]\[2\]\[4\]\[5\]\[6\]\[7\]\[8\]\[9\]](#)
 - Source: Chemical and Pharmaceutical Bulletin
 - URL: [\[Link\]](#)

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Sources

- [1. e-journals.in \[e-journals.in\]](#)
- [2. Studies on 3-Substituted 1, 2-Benzisoxazole Derivatives. I \[jstage.jst.go.jp\]](#)
- [3. globalresearchonline.net \[globalresearchonline.net\]](#)
- [4. \[New alkylated derivates and dissociation constants of 3-hydroxy-1,2-benzisoxazole\] - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. chemsynthesis.com \[chemsynthesis.com\]](#)
- [6. US5158952A - 3-\[2-\[4-\(6-fluoro-1,2-benzisoxazol-3-yl\)-1-piperidinyl\]ethyl\]-6,7,8,9 tetrahydro-9-hydroxy-2-methyl-4H-pyrido \[1,2-a\]pyrimidin-4-one, compositions and method of use - Google Patents \[patents.google.com\]](#)
- [7. Synthesis of novel 6-fluoro-3-\(4-piperidinyl\)-1,2-benzisoxazole derivatives as antiproliferative agents: a structure-activity relationship study - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Studies on 3-substituted 1,2-benzisoxazole derivatives. 6. Syntheses of 3-\(sulfamoylmethyl\)-1,2-benzisoxazole derivatives and their anticonvulsant activities - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Benzoxazole synthesis \[organic-chemistry.org\]](#)

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